

Solubility and Storage of Biotinyl Tyramide

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Compound Focus: Biotin-SS-Tyramide

CAS No.: 678975-20-7

Cat. No.: S6607193

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The table below summarizes the key physical properties and handling guidelines for Biotinyl Tyramide, compiled from chemical supplier data sheets [1] [2].

Property	Specification / Guideline
Molecular Weight	363.47 g/mol [1] [2]
Molecular Formula	C ₁₈ H ₂₅ N ₃ O ₃ S [1] [2]
CAS Number	41994-02-9 [1] [2]
Appearance	White to off-white solid [1] [2]
Recommended Storage	Solid: -20°C ; protected from light [2]
Solution Stability	Solutions in DMSO or Ethanol: -20°C for up to 1 month [1] [2]

Solubility Data

Biotinyl Tyramide is **sparingly soluble in aqueous buffers** directly. The following table outlines the recommended solvents and procedures for preparing stock solutions [1] [2].

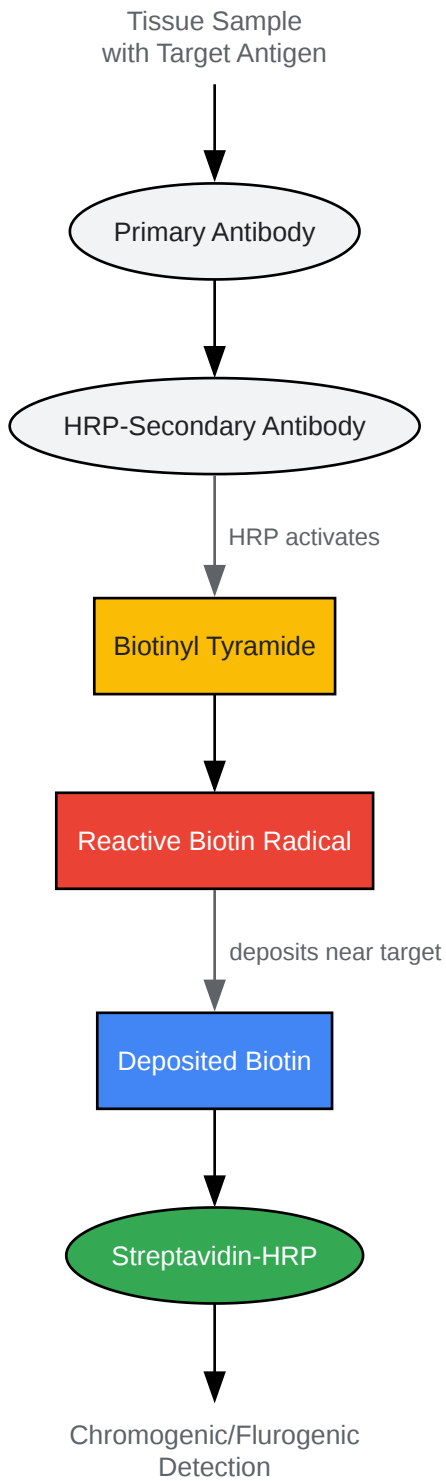
Solvent	Solubility / Preparation Method
DMSO	Soluble to at least 100 mg/mL (~275 mM). Sonication is recommended to aid dissolution [2].
Ethanol	Soluble to at least 20 mg/mL [1].
Aqueous Buffers	First dissolve in DMSO, then dilute with the aqueous buffer (e.g., PBS). A 1:5 DMSO:PBS ratio gives a solubility of ~ 0.16 mg/mL [1]. Supplier [2] recommends purging solvents with an inert gas for preparation.

Experimental Protocol for Tyramide Signal Amplification

The following workflow details a general protocol for using Biotinyl Tyramide in immunohistochemistry (IHC) or immunofluorescence (IF) applications [2].

Workflow Overview

The diagram below illustrates the core principle of the Tyramide Signal Amplification (TSA) technique.



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TSA workflow: HRP activation leads to localized biotin deposition for signal amplification.

Detailed Step-by-Step Protocol

- **Sample Preparation and Antigen Retrieval**

- Prepare and fix your tissue sections or cells according to standard protocols.
- Perform antigen retrieval if required for your target antigen (e.g., heat-induced epitope retrieval, HIER) [2].

- **Blocking**

- Incubate the sample with an appropriate blocking solution (e.g., containing serum or BSA) to prevent non-specific antibody binding [2].

- **Primary Antibody Incubation**

- Incubate the sample with your specific primary antibody. The antibody can be either unlabeled or directly conjugated with Horseradish Peroxidase (HRP).
- **Incubation Time:** Typically 1-2 hours at room temperature, or optimized according to the antibody's datasheet [2].

- **Secondary Antibody Incubation (if needed)**

- If using an unlabeled primary antibody, incubate with an HRP-conjugated secondary antibody that recognizes the host species of the primary antibody.
- **Incubation Time:** Typically 30-60 minutes at room temperature [2].

- **TSA Reaction with Biotinyl Tyramide**

- Prepare a working solution of Biotinyl Tyramide in the recommended buffer (often a borate buffer with H₂O₂). The common concentration range is 1-10 μM, which requires optimization.
- Apply the Biotinyl Tyramide working solution to the sample and incubate for **10-30 minutes**.
- **Critical Note:** This step is catalyzed by the HRP enzyme. The biotinyl tyramide is converted into a short-lived, highly reactive radical that covalently binds to tyrosine residues in proteins at the site of HRP localization [1] [2].

- **Signal Detection and Visualization**

- After the TSA reaction, wash the sample thoroughly to remove any excess reagent.
- Incubate with a streptavidin conjugate for detection:
 - For chromogenic detection: Use **Streptavidin-HRP**, followed by a chromogen substrate like DAB.

- For fluorescence detection: Use a fluorescently labeled streptavidin (e.g., Streptavidin-FITC) [1] [2].
- Finally, counterstain and mount the slides for observation under a microscope.

Optimization and Troubleshooting Notes

- **Concentration is Key:** The concentration of Biotinyl Tyramide is the most critical parameter for success. **Too high a concentration can lead to high background noise**, while a concentration that is too low may result in a weak signal. A titration experiment is highly recommended [2].
- **HRP Activity:** Ensure that the HRP enzyme conjugated to the antibody is active. Loss of HRP activity will result in reaction failure [2].
- **Reaction Time:** The incubation time with Biotinyl Tyramide also requires optimization. Over-incubation can increase background staining [2].

Key Technical Considerations

Biotinyl Tyramide is a powerful reagent for signal amplification via Catalyzed Reporter Deposition (CARD). Its primary advantage is the ability to significantly amplify a weak signal, thereby increasing the sensitivity of assays like IHC, ELISA, and *in situ* hybridization [1]. The covalent deposition of the biotin label means the signal is stable and localized to the site of the target antigen.

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References

1. Biotinyl tyramide CAS#: 41994-02-9 [chemicalbook.com]
2. Biotinyl tyramide | TargetMol [targetmol.com]

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